

Introduction: Aptamers and the Critical Role of Structure

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Compound of Interest

Compound Name: Aptme
CAS No.: 107133-74-4
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Aptamers are short, single-stranded DNA or RNA molecules capable of binding to a wide array of target molecules—from small organic compounds to large proteins and even whole cells—with high affinity and specificity.[1][2][3] Unlike antibodies, aptamers are generated through an in vitro selection process called SELEX (Systematic Evolution of Ligands by Exponential Enrichment), are easily synthesized and modified, possess low immunogenicity, and exhibit high thermal stability.[1][3]

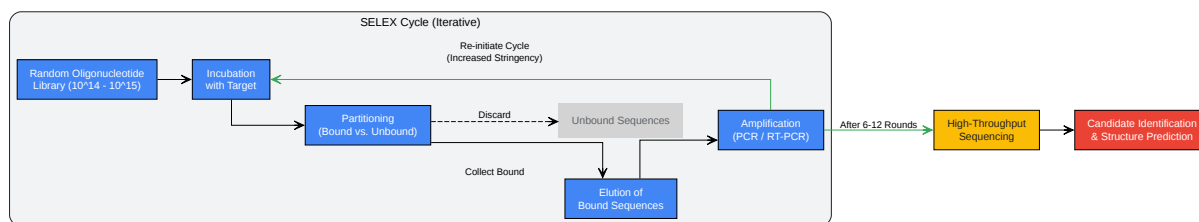
The function of an aptamer is intrinsically linked to its three-dimensional conformation, which is fundamentally dictated by its secondary structure. This secondary structure, characterized by the formation of stems (helices), loops (hairpin, bulge, internal), and other motifs, creates the specific shape required for target recognition and binding.[4] Therefore, accurately predicting the secondary structure of an aptamer from its primary nucleotide sequence is a cornerstone of aptamer research and a critical step in the development of aptamer-based therapeutics, diagnostics, and biosensors.[5][6]

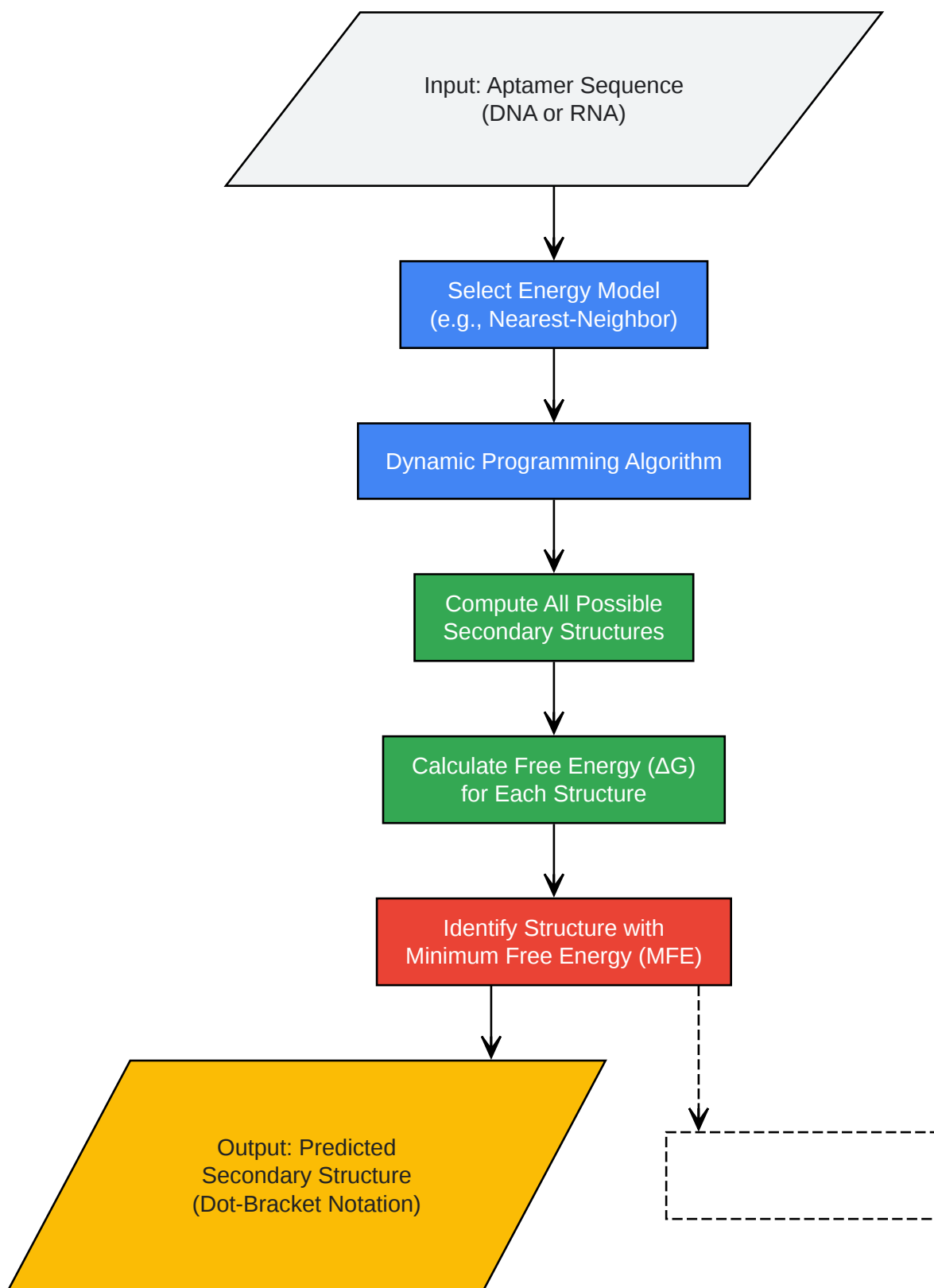
The Foundation of Aptamer Discovery: The SELEX Process

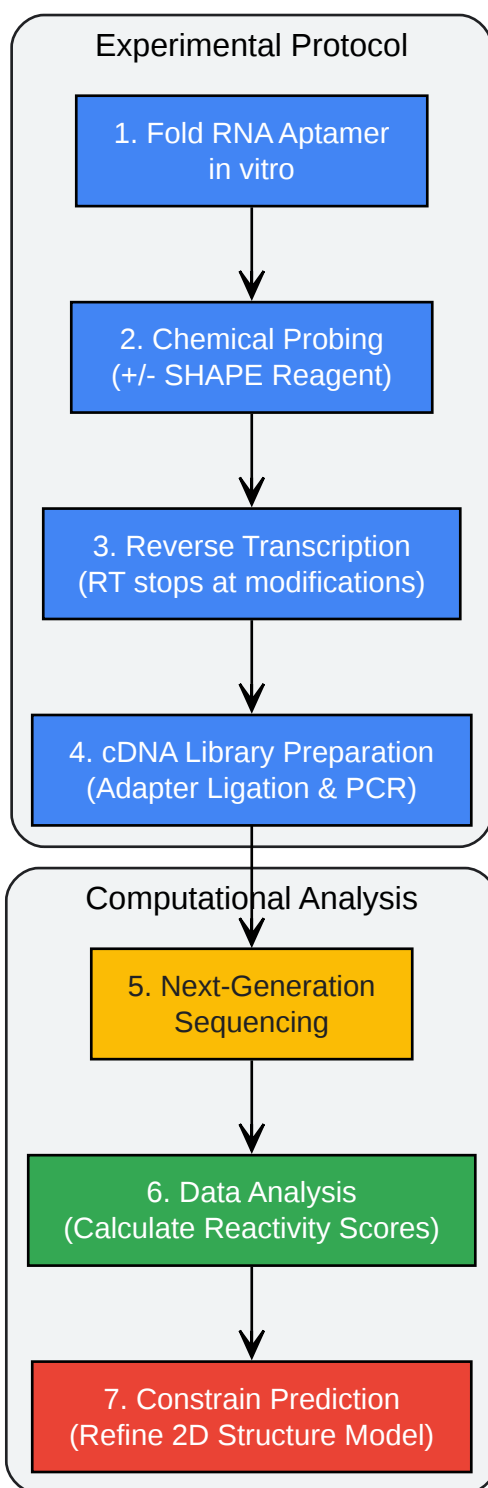
Aptamers are selected from vast combinatorial libraries of oligonucleotides (containing up to 10^{15} unique sequences) through an iterative process known as SELEX.^{[3][7]} The process involves repeated rounds of binding, partitioning, and amplification to enrich the pool of sequences that bind to the desired target.^[7]

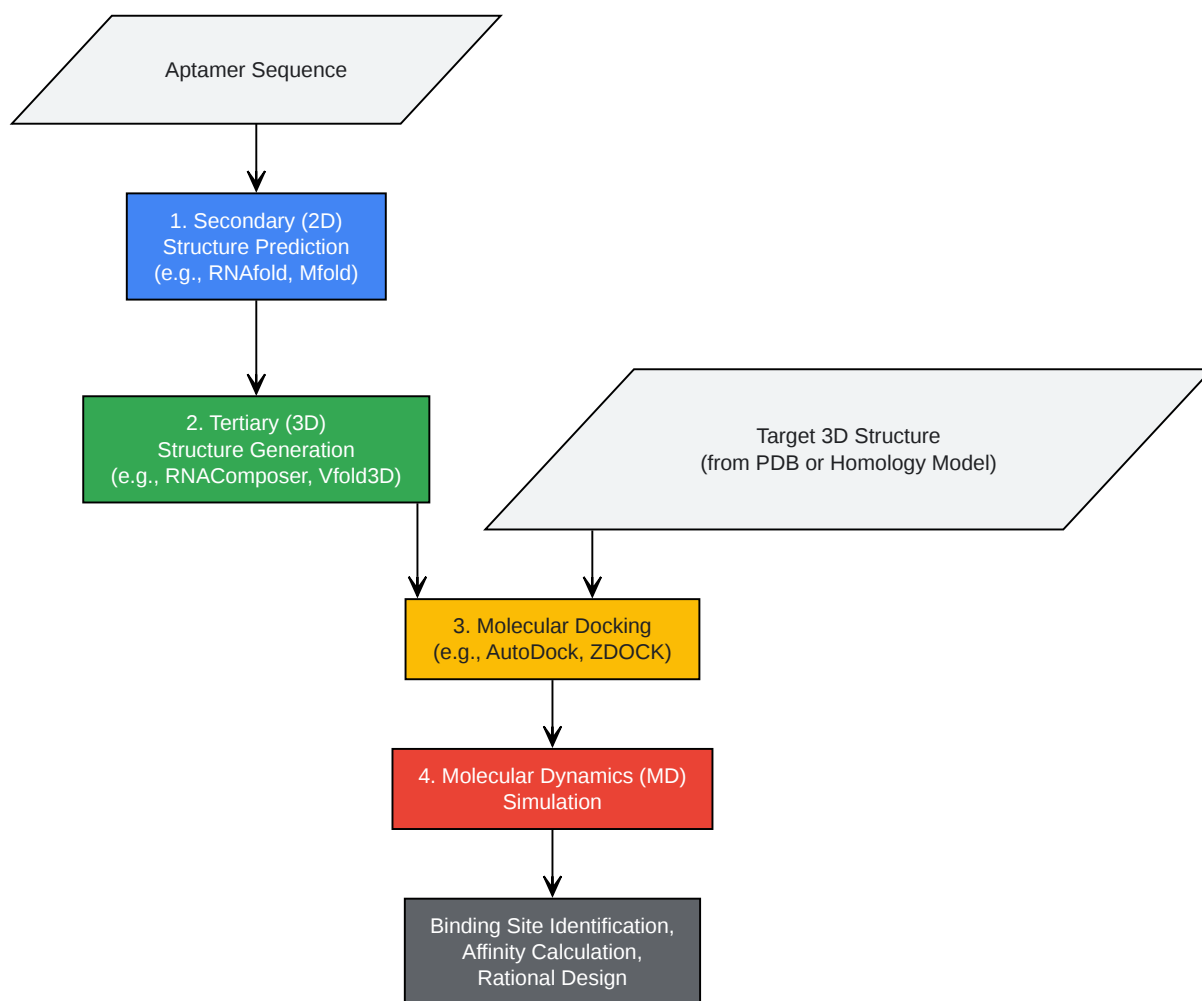
The typical SELEX workflow consists of the following key steps:

- Incubation: A random library of single-stranded DNA or RNA is incubated with the target molecule.^{[7][8]}
- Partitioning: Oligonucleotides that bind to the target are separated from non-binding sequences.^[8]
- Elution and Amplification: The bound sequences are eluted and then amplified using Polymerase Chain Reaction (PCR) for DNA libraries, or Reverse Transcription PCR (RT-PCR) and in vitro transcription for RNA libraries.^{[8][9]}
- Iterative Enrichment: The amplified pool is used for subsequent rounds of selection with increasing stringency to isolate the highest-affinity binders.
- Sequencing and Analysis: After several rounds (typically 6-12), the enriched pool is sequenced, often using next-generation sequencing (NGS), to identify individual aptamer candidates.^[9]









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